

Z-Dap(Alloc).DCHA Proper Disposal Procedures

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Compound of Interest

Compound Name: Z-Dap(Alloc).DCHA

CAS No.: 1423017-99-5

Cat. No.: B6342629

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Part 1: Executive Safety Directive

STOP. DO NOT DISPOSE OF DOWN THE DRAIN.

Z-Dap(Alloc).DCHA (

-Benzyloxycarbonyl-

-allyloxycarbonyl-L-2,3-diaminopropionic acid dicyclohexylamine salt) poses a specific environmental and contact hazard due to its Dicyclohexylamine (DCHA) counter-ion. While the protected amino acid component is relatively benign, the DCHA salt is classified as corrosive and highly toxic to aquatic life.

Immediate Action Required:

- Segregation: Isolate from oxidizers and acids.
- Labeling: Mark all waste containers clearly with "TOXIC," "CORROSIVE," and "ENVIRONMENTAL HAZARD."
- Handling: Wear full PPE (Nitrile gloves, safety goggles, lab coat) to prevent skin absorption.

Part 2: Hazard Identification & Technical Justification

To understand the disposal protocol, one must understand the chemical architecture. This compound is a salt formed between a protected amino acid (acidic) and dicyclohexylamine (basic).

Component	Role	Hazard Profile (GHS Classifications)
Z-Dap(Alloc)-OH	Protected Amino Acid	Low Hazard: Generally treated as standard organic chemical waste.
Dicyclohexylamine (DCHA)	Stabilizing Salt	High Hazard:• Acute Toxicity (Oral/Dermal): Toxic if swallowed or in contact with skin (H301, H311).• Skin Corrosion: Causes severe skin burns (H314).• Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects (H410).

The "Why" Behind the Protocol: You are not just disposing of a peptide building block; you are disposing of a corrosive amine salt. The DCHA component readily dissociates in water, creating a basic, toxic solution that can devastate local water treatment biology if flushed. Therefore, incineration via a licensed contractor is the only acceptable disposal route.

Part 3: Disposal Protocols

Scenario A: Disposal of Solid Substance (Expired or Excess Stock)

Applicable for: Old bottles, spilled powder, or failed synthesis solids.

- Containment: Transfer the solid into a chemically compatible screw-top container (HDPE or Amber Glass).
- Labeling: Affix a hazardous waste label.
 - Constituents: "**Z-Dap(Alloc).DCHA Salt**"

- Hazards: Toxic, Corrosive.[1][2][3]
- Stream: Designate for High BTU Incineration.
 - Note: Do not mix with oxidizers (e.g., peroxides) in the same waste drum, as amines can react violently.

Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Applicable for: HPLC waste, mother liquors from recrystallization, or SPSS waste streams.

- Solvent Segregation:
 - Non-Halogenated (DMF, NMP, MeOH): Collect in "Organic Waste - Toxic/Basic".
 - Halogenated (DCM, Chloroform): Collect in "Halogenated Organic Waste".
- pH Check: If the waste stream is acidic (e.g., after a workup), the DCHA will be protonated and highly soluble in the aqueous layer. Do not pour the aqueous layer down the sink.
- Aqueous Extraction Waste:
 - If you performed an acid wash to remove DCHA (see Part 4), the aqueous layer contains Dicyclohexylammonium phosphate/sulfate.
 - Action: Collect this aqueous phase separately as "Aqueous Toxic Waste" containing amines.

Scenario C: Empty Container Management

- Triple Rinse: Rinse the empty bottle three times with a solvent capable of dissolving the salt (Methanol or DCM).
- Rinsate Disposal: Pour all rinsate into the appropriate liquid hazardous waste container (as per Scenario B).
- Defacing: Cross out the label and mark "Empty."

- Disposal: Discard the clean, dry container in standard lab trash or glass recycling (depending on facility rules).

Part 4: DCHA Removal Protocol (Salvage Operation)

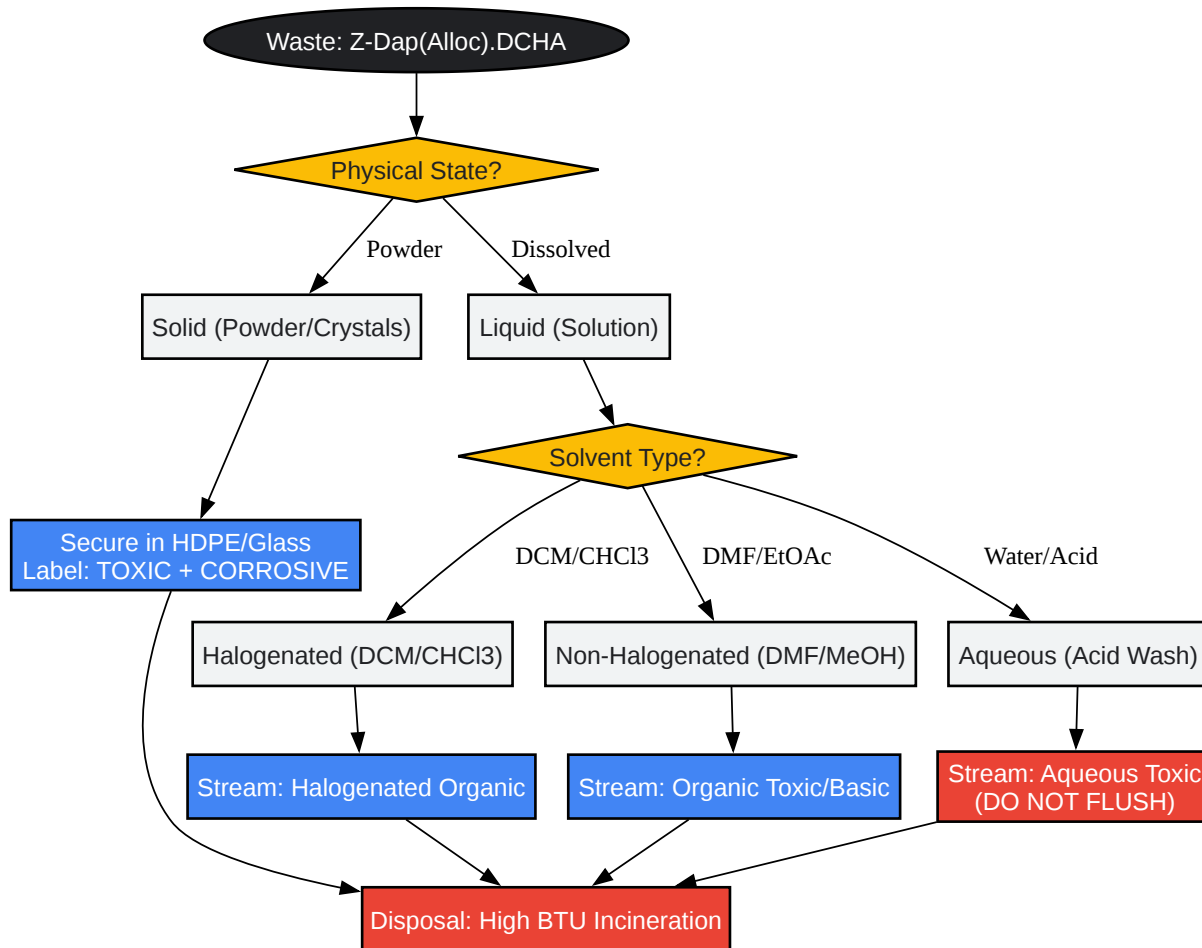
Senior Scientist Insight: Often, you may want to dispose of the DCHA but keep the valuable Z-Dap(Alloc)-OH for synthesis. The DCHA salt is used for stability/crystallinity, but the free acid is required for coupling.

Procedure to separate and dispose of DCHA safely:

- Dissolution: Suspend the salt in Ethyl Acetate (EtOAc).
- Acid Wash: Wash the organic layer with 10% Phosphoric Acid () or 5% .
 - Mechanism:[4][5] The acid protonates the DCHA, forcing it into the aqueous layer as a salt, while the Z-Dap(Alloc)-OH remains in the EtOAc.
- Separation:
 - Organic Layer: Contains valuable Amino Acid.[6] Dry over , filter, and concentrate.
 - Aqueous Layer: Contains Toxic DCHA waste.
- Disposal: The aqueous layer must be collected as Hazardous Aqueous Waste (Do not neutralize and flush).

Part 5: Decision Logic & Workflow

The following diagram illustrates the critical decision points for handling **Z-Dap(Alloc).DCHA** waste.



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Figure 1: Decision tree for segregating **Z-Dap(Alloc).DCHA** waste streams based on physical state and solvent composition.

Part 6: References

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Sources

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